

Technical Monograph: 2-Bromo-4'-phenylacetophenone

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Compound of Interest

Compound Name: 2-Bromo-4'-phenylacetophenone

CAS No.: 135-73-9

Cat. No.: B085669

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High-Purity Intermediates for Heterocyclic Synthesis and Proteomics

Executive Summary

2-Bromo-4'-phenylacetophenone (CAS 135-73-9) serves as a critical electrophilic building block in medicinal chemistry and organic synthesis.^[1] Structurally defined as an

-haloketone attached to a biphenyl scaffold, it is primarily utilized as a linker for constructing biologically active heterocycles (thiazoles, imidazoles) and as a derivatizing agent for the crystallographic identification of carboxylic acids.^[1] This guide provides a definitive reference on its nomenclature, physicochemical properties, synthetic protocols, and safety handling, designed for researchers requiring high-fidelity data.^[1]

Part 1: Nomenclature Architecture

In chemical databases and procurement systems, this compound is indexed under various names depending on the nomenclature system (IUPAC vs. Traditional) or the specific substructure being emphasized (Acetophenone vs. Biphenyl).^[1]

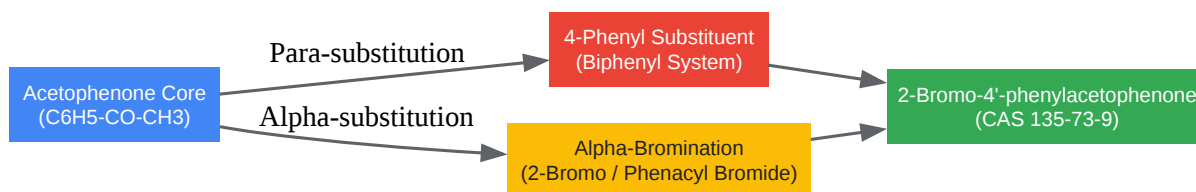
Searchability Index

To ensure comprehensive literature retrieval, researchers should utilize the following identifier matrix:

Naming Convention	Primary Name / Synonym	Context
IUPAC (Preferred)	2-Bromo-1-([1,1'-biphenyl]-4-yl)ethan-1-one	Systematic naming used in patent literature and regulatory filings. [1]
Common / Trivial	2-Bromo-4'-phenylacetophenone	Most common commercial catalog name. [1]
Substituent-Based	<code>ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> -Bromo-4-phenylacetophenone</code>	Emphasizes the alpha-carbon bromination relative to the carbonyl. [1]
Functional Class	4-Phenylphenacyl bromide	Used historically in "Phenacyl ester" derivatization protocols. [1]
Structural Descriptive	Bromomethyl p-biphenyl ketone	Describes the ketone core flanked by bromomethyl and biphenyl groups. [1]
CAS Registry	135-73-9	Universal numeric identifier for database queries. [1]

Structural Logic Visualization

The following diagram illustrates the chemical connectivity that dictates these various names, highlighting the "Phenacyl" core and the "Biphenyl" extension.[\[1\]](#)



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Figure 1: Structural decomposition of **2-Bromo-4'-phenylacetophenone** showing the derivation of its common synonyms.

Part 2: Physicochemical Profile

Accurate characterization data is essential for validating synthesis yield and purity.^[1] The high melting point of this compound makes it an excellent solid derivative for identifying liquid carboxylic acids.^[1]

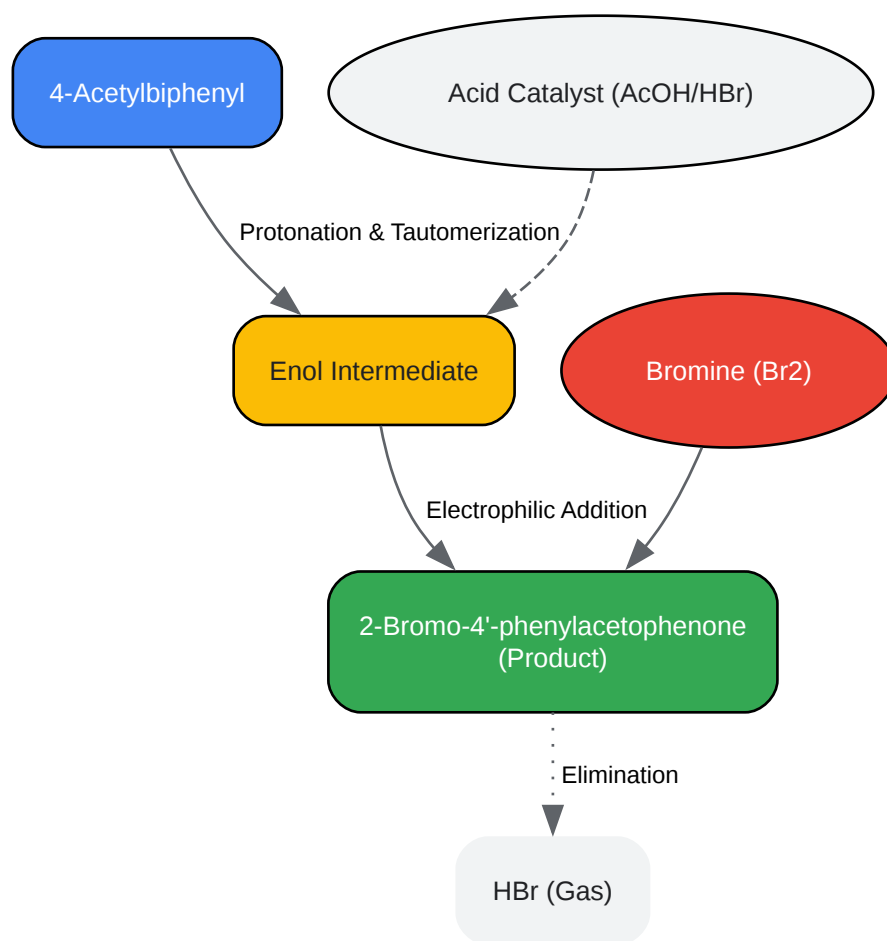
Property	Value	Validation Note
Molecular Formula	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	-
Molecular Weight	275.14 g/mol	-
Appearance	White to light yellow crystalline powder	Yellowing indicates oxidation or free . [1]
Melting Point	125–129 °C	Sharp MP indicates high purity [1] . [1]
Solubility	Soluble in , Acetone, Ethyl Acetate	Poor solubility in water; hydrolyzes slowly. [1]
Reactivity Class	Lachrymator / Alkylating Agent	Highly reactive toward nucleophiles (amines, thiols). [1]

Part 3: Synthetic Protocol & Mechanism

The synthesis of **2-Bromo-4'-phenylacetophenone** is a classic electrophilic alpha-substitution.[\[1\]](#) While N-Bromosuccinimide (NBS) can be used, the direct bromination of 4-acetylbiphenyl using elemental bromine in acetic acid remains the most robust method for scale-up, provided strict temperature control is maintained to prevent poly-bromination.[\[1\]](#)

Reaction Mechanism

The reaction proceeds via the acid-catalyzed enolization of the ketone, followed by electrophilic attack on the bromine molecule.[\[1\]](#)



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Figure 2: Mechanistic pathway for the acid-catalyzed alpha-bromination of 4-acetylbiphenyl.

Experimental Procedure (Self-Validating)

Objective: Synthesis of **2-Bromo-4'-phenylacetophenone** from 4-acetylbiphenyl.

Reagents:

- 4-Acetylbiphenyl (19.6 g, 0.1 mol)[[1](#)]
- Glacial Acetic Acid (150 mL)
- Bromine () (16.0 g, 0.1 mol) [Caution: Corrosive/Volatile]

Step-by-Step Protocol:

- **Dissolution:** In a 500 mL three-necked round-bottom flask equipped with a mechanical stirrer and a dropping funnel, dissolve 19.6 g of 4-acetylbiphenyl in 100 mL of glacial acetic acid. Gentle heating (30-40°C) may be required to fully solubilize the ketone.^[1]
- **Catalysis Initiation:** Add 0.5 mL of 48% HBr to initiate enolization.
- **Bromination:** Dissolve the bromine (16.0 g) in 50 mL of acetic acid. Add this solution dropwise to the reaction flask over 45–60 minutes.
 - **Critical Control Point:** Maintain temperature below 20°C using an ice bath if necessary.^[1] Rapid addition or high heat leads to dibromination (byproduct).^[1]
 - **Visual Check:** The deep orange color of bromine should disappear rapidly upon contact with the solution, indicating consumption.^[1]
- **Precipitation:** Upon completion, the product often crystallizes directly from the solution as it cools.^[1] If not, pour the reaction mixture into 500 mL of ice-cold water with vigorous stirring.
- **Purification:** Filter the solid precipitate. Wash with 50% aqueous ethanol to remove traces of acid and starting material.^[1]
- **Recrystallization:** Recrystallize from hot 95% ethanol or ethyl acetate/hexane to yield colorless needles (MP: 125–129°C).

Part 4: Applications in Drug Discovery

The primary utility of **2-Bromo-4'-phenylacetophenone** lies in its ability to form heterocycles via cyclization reactions.^[1]

Hantzsch Thiazole Synthesis

Reacting this compound with thioamides (e.g., thiourea) yields 2-amino-4-(4-biphenyl)thiazole derivatives.^[1] These scaffolds are privileged structures in kinase inhibitors and anti-inflammatory research [2].^[1]

Judefind-Reid Reaction (Carboxylic Acid Identification)

Historically, this reagent converts liquid carboxylic acids into solid "phenacyl esters" with sharp melting points, allowing for easy identification of fatty acids without mass spectrometry.[1]

General Workflow:

[1]

Part 5: Safety & Handling (Lachrymator Warning)

Hazard Classification: Skin Corr.[1][2][3] 1B (Causes severe burns), Eye Dam. 1.[1] Specific Hazard:Lachrymator.[1][2][4] This compound is structurally related to phenacyl chloride (CN gas).[1] It is a potent tear gas agent.[1]

- Engineering Controls: All operations involving the solid or solutions must be performed in a certified chemical fume hood.[1]
- PPE: Neoprene gloves, chemical splash goggles, and a lab coat are mandatory.[1]
- Decontamination: Spills should be treated with a solution of dilute ammonia or sodium thiosulfate to neutralize alkylating potential before cleanup.[1]

References

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